

Friedel-Crafts acylation for 6-Methyl-1-tetralone synthesis

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Compound of Interest

Compound Name: 6-Methyl-1-tetralone

Cat. No.: B1582765

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Part 1: Intermolecular Friedel-Crafts Acylation of Toluene

The initial step involves the acylation of toluene with succinic anhydride. This electrophilic aromatic substitution reaction is catalyzed by a strong Lewis acid, typically anhydrous aluminum chloride (AlCl_3), to produce β -(p-toluoyl)propionic acid.[2] The methyl group of toluene is an activating, ortho, para-director; however, due to steric hindrance, the acylation occurs predominantly at the para position.

Reaction Mechanism

The reaction proceeds through the generation of a highly electrophilic acylium ion. The Lewis acid catalyst (AlCl_3) coordinates with one of the carbonyl oxygens of succinic anhydride, which then opens to form a complex. This complex rearranges to generate a resonance-stabilized acylium ion, which is the key electrophile. The electron-rich aromatic ring of toluene then attacks the acylium ion, forming a new carbon-carbon bond and a resonance-stabilized carbocation intermediate (sigma complex).[3] Aromaticity is restored by the loss of a proton, yielding the final product.

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References

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